

(R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate

CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate

Cat. No.: B1270915

[Get Quote](#)

Technical Guide: (R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate**, a chiral building block crucial in the synthesis of complex pharmaceutical compounds. This document outlines its chemical identifiers, a detailed experimental protocol for its synthesis, and its role in synthetic workflows.

Core Chemical Data

(R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate is a versatile synthetic intermediate. Its chemical identifiers are summarized in the table below for easy reference.

Identifier	Value
CAS Number	173340-25-5 [1]
CAS Number (HCl salt)	1217858-20-2 [2]
PubChem CID	1519427 [1]
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂ [1]
Molecular Weight	200.28 g/mol [1]
InChI	InChI=1S/C10H20N2O2/c1-10(2,3)14-9(13)12-7-8-4-5-11-6-8/h8,11H,4-7H2,1-3H3,(H,12,13)/t8-/m1/s1 [1]
InChIKey	WIEJVMZWPIUWHO-MRVPVSSYSA-N [1]
SMILES	CC(C)(C)OC(=O)NCC1CCNC1 [1]

Synthesis Protocol

The synthesis of **(R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate** is typically achieved through the N-protection of the primary amine of (R)-3-(aminomethyl)pyrrolidine with a tert-butoxycarbonyl (Boc) group. This is a standard procedure in organic synthesis, utilizing di-tert-butyl dicarbonate as the Boc-protecting agent.

Experimental Protocol: N-Boc Protection of (R)-3-(aminomethyl)pyrrolidine

This protocol is based on established methodologies for the Boc protection of amines.

Materials and Equipment:

- (R)-3-(aminomethyl)pyrrolidine
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Triethylamine (Et₃N) or another suitable base

- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Dropping funnel or syringe
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

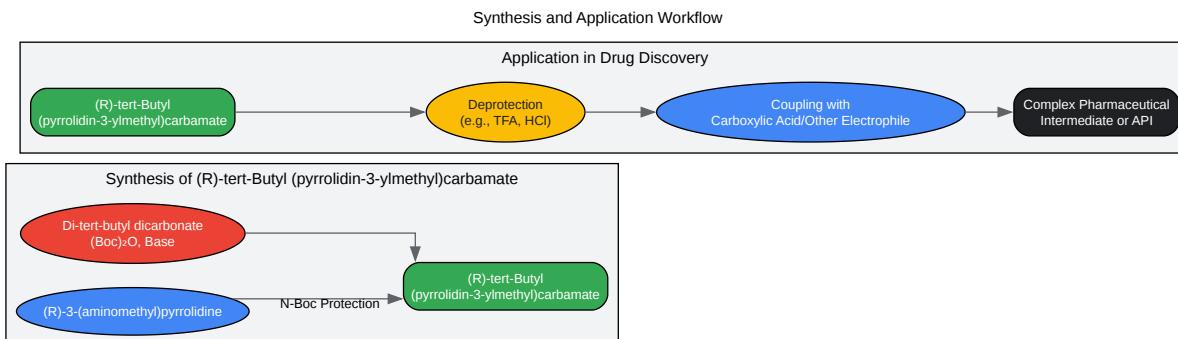
Procedure:

- Preparation: In a round-bottom flask, dissolve (R)-3-(aminomethyl)pyrrolidine in anhydrous dichloromethane (approximately 10 mL per gram of the amine).
- Cooling: Place the flask in an ice bath and stir the solution for 10-15 minutes to cool it to 0 °C.
- Base Addition: Add triethylamine (1.2 equivalents) to the stirred solution.
- Reagent Addition: Dissolve di-tert-butyl dicarbonate (1.1 equivalents) in a minimal amount of anhydrous dichloromethane and add it dropwise to the reaction mixture over a period of 30 minutes. It is crucial to maintain the reaction temperature at 0 °C during the addition.
- Reaction: Once the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for 2-4 hours.

- Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:
 - Quench the reaction by adding saturated aqueous sodium bicarbonate solution.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
 - Wash the combined organic layers with water and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, and then filter.
- Purification: Concentrate the filtrate under reduced pressure using a rotary evaporator. The resulting crude product can be purified by column chromatography if necessary.

Synthetic Workflow Visualization

The synthesis of **(R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate** is a key step in more complex synthetic routes. The following diagram illustrates the general workflow for its preparation and subsequent use as a building block.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for the preparation and use of **(R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate**.

This guide serves as a foundational resource for researchers and professionals engaged in the field of synthetic and medicinal chemistry, providing essential data and protocols for the effective utilization of **(R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (R)-3-N-Boc-Aminomethyl pyrrolidine | C10H20N2O2 | CID 1519427 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tert-butyl (R)-(pyrrolidin-3-ylmethyl)carbamate hydrochloride - CDMO - Hubei Tianshu Pharmaceutical Co.,Ltd.-Differentiated Technology Empowers Global Customers

[en.tianshupharma.com]

- To cite this document: BenchChem. [(R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1270915#r-tert-butyl-pyrrolidin-3-ylmethyl-carbamate-cas-number-and-identifiers\]](https://www.benchchem.com/product/b1270915#r-tert-butyl-pyrrolidin-3-ylmethyl-carbamate-cas-number-and-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com